

Essential Safety and Operational Guide for Handling AF555 NHS Ester

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: AF555 Nhs

Cat. No.: B15555274

[Get Quote](#)

This guide provides immediate safety, handling, and disposal protocols for **AF555 NHS** Ester, a bright, orange-fluorescent dye commonly used for labeling primary amines in proteins and other molecules.[1][2] Adherence to these procedures is critical for ensuring laboratory safety and maintaining the integrity of your research.

I. Personal Protective Equipment (PPE)

When handling **AF555 NHS** Ester, a comprehensive PPE strategy is essential to minimize exposure and ensure personal safety.[3] The following equipment should be worn at all times in the laboratory.[4]

Core PPE Requirements:

- **Gloves:** Nitrile or latex gloves are required to prevent skin contact.[3]
- **Lab Coats:** A long-sleeved lab coat should be worn to protect against splashes and skin exposure.[3]
- **Eye Protection:** Safety glasses or goggles are mandatory to shield the eyes from potential chemical splashes.[3]

- **Face Shields:** In situations where there is a significant risk of splashing, a face shield provides an additional layer of protection for the entire face.[\[3\]](#)
- **Closed-Toe Shoes:** To prevent injuries from spills or falling objects, closed-toe shoes must be worn in the laboratory.[\[3\]](#)

For tasks with a higher risk of generating aerosols or dust, additional respiratory protection may be necessary.[\[5\]](#)[\[6\]](#)

II. Chemical and Physical Properties

Understanding the properties of **AF555 NHS Ester** is fundamental to its safe handling and effective use.

Property	Value	Reference
Appearance	Dark red powder	[7]
Molecular Weight	~1250 g/mol	[2]
Excitation Maximum	552-555 nm	[1] [2] [7]
Emission Maximum	566-572 nm	[2] [7] [8]
Extinction Coefficient	155,000 cm ⁻¹ M ⁻¹	[2] [8]
Solubility	Water, DMSO, DMF	[8]
pH Sensitivity	pH-insensitive from pH 4 to 10	[9] [10]

III. Storage and Handling Protocols

Proper storage and handling are crucial for maintaining the stability and reactivity of **AF555 NHS Ester**.

Storage:

- Store in a freezer at -20°C upon receipt.[\[5\]](#)[\[7\]](#)
- Protect from light and moisture at all times.[\[7\]](#)[\[9\]](#)

- The product can be transported at room temperature for up to 3 weeks.[7]

Handling:

- Acclimatization: Before use, allow the vial to warm to room temperature to prevent condensation.
- Reconstitution: The NHS ester is typically dissolved in high-quality anhydrous dimethylformamide (DMF) or dimethylsulfoxide (DMSO).[10]
- Reaction Conditions: The labeling reaction with primary amines is typically carried out in a sodium bicarbonate buffer at pH 8.3 for one hour at room temperature.[2][10]
- Ventilation: Always handle the compound in a well-ventilated area or under a chemical fume hood to avoid inhalation of any dust or aerosols.[5]

IV. Spill and Exposure Procedures

In the event of a spill or personal exposure, immediate and appropriate action is necessary.

Spill Response:

- Evacuate: Evacuate non-essential personnel from the immediate area.[5]
- Ventilate: Ensure the area is well-ventilated.[5]
- Contain: Absorb liquid spills with an inert material such as diatomite or universal binders.[5]
For solid spills, carefully sweep up the material to avoid creating dust.
- Decontaminate: Clean the spill area and any contaminated equipment with alcohol.[5]
- Dispose: Collect all contaminated materials in a sealed container for proper waste disposal.
[5]

Exposure Procedures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present.[11] Seek medical attention.

- Skin Contact: Wash the affected area thoroughly with soap and water.[5][11] Remove contaminated clothing.
- Inhalation: Move to fresh air. If breathing is difficult, seek medical attention.[5][11]
- Ingestion: Rinse the mouth with water. Do not induce vomiting.[11] Seek immediate medical attention.

V. Disposal Plan

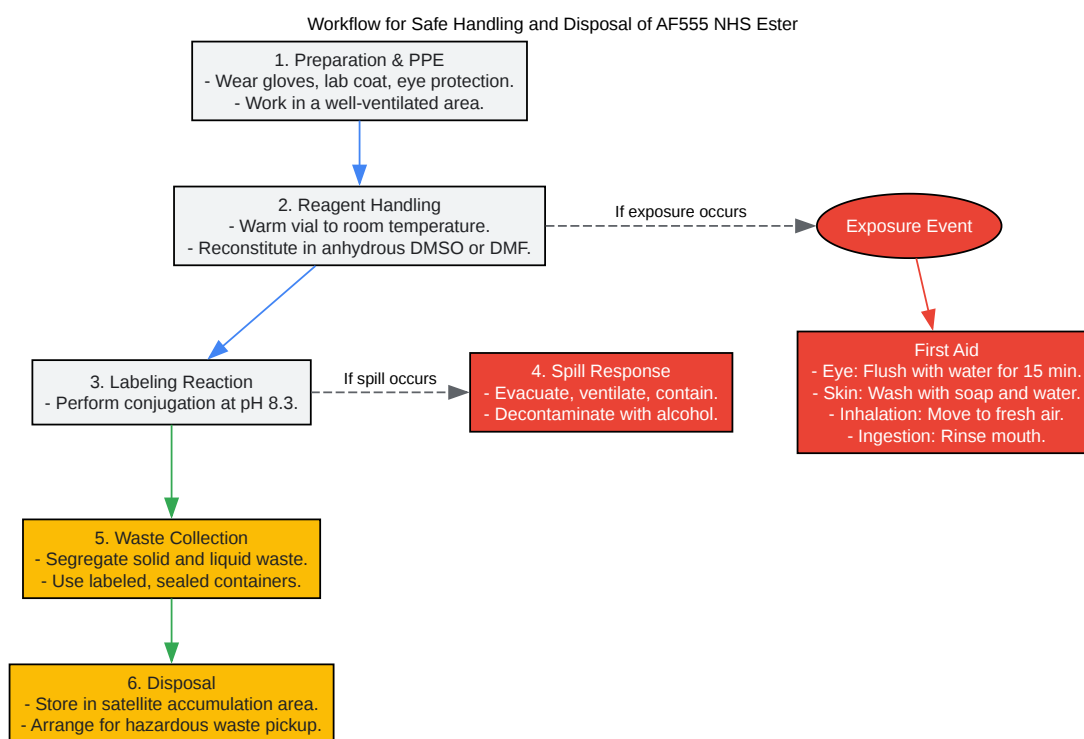
All waste containing **AF555 NHS** Ester must be treated as hazardous chemical waste and disposed of according to institutional and local regulations.[12][13]

Waste Segregation and Collection:

- Solid Waste: Contaminated items such as gloves, pipette tips, and paper towels should be collected in a designated, labeled hazardous waste container.[14]
- Liquid Waste: All solutions containing the dye, including the initial rinse of emptied containers, must be collected in a sealed, properly labeled hazardous waste container.[14][15] The first rinse of the empty chemical container must be collected and disposed of as hazardous waste.[14]
- Container Management: Waste containers must be kept closed except when adding waste and stored in a designated satellite accumulation area.[12][14][15]

Never dispose of **AF555 NHS** Ester or its waste down the drain or in the regular trash.[14]

VI. Experimental Workflow & Safety Diagram



[Click to download full resolution via product page](#)

Caption: Workflow for safe handling and disposal of **AF555 NHS Ester**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [2. Invitrogen Alexa Fluor 555 NHS Ester \(Succinimidyl Ester\) 1 mg | Buy Online | Invitrogen™ | Fisher Scientific \[fishersci.com\]](#)
- [3. youtube.com \[youtube.com\]](https://www.youtube.com)
- [4. 1.4 Personal Protective Equipment \[nipcm.hps.scot.nhs.uk\]](https://nipcm.hps.scot.nhs.uk)
- [5. file.medchemexpress.com \[file.medchemexpress.com\]](https://file.medchemexpress.com)
- [6. gerpac.eu \[gerpac.eu\]](https://gerpac.eu)
- [7. lumiprobe.com \[lumiprobe.com\]](https://lumiprobe.com)
- [8. vectorlabs.com \[vectorlabs.com\]](https://vectorlabs.com)
- [9. Alexa Fluor™ 555 NHS Ester \(Succinimidyl Ester\) 1 mg | Buy Online | Invitrogen™ \[thermofisher.com\]](#)
- [10. Invitrogen Alexa Fluor 555 NHS Ester \(Succinimidyl Ester\) 25 mg | Buy Online | Invitrogen™ | Fisher Scientific \[fishersci.fi\]](#)
- [11. docs.aatbio.com \[docs.aatbio.com\]](https://docs.aatbio.com)
- [12. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines \[cwu.edu\]](https://cwu.edu)
- [13. ptb.de \[ptb.de\]](https://ptb.de)
- [14. Hazardous Waste Disposal Guide - Research Areas | Policies \[policies.dartmouth.edu\]](https://policies.dartmouth.edu)
- [15. ehers.upenn.edu \[ehers.upenn.edu\]](https://ehrs.upenn.edu)
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling AF555 NHS Ester]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15555274/docs#essential-safety-and-operational-guide-for-handling-af555-nhs-ester\]](https://www.benchchem.com/product/b15555274/docs#essential-safety-and-operational-guide-for-handling-af555-nhs-ester)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)